

Application Notes and Protocols for Acetyl-CoA Carboxylase (ACCase) Inhibition Assays

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Compound of Interest

Compound Name: 2-(3,5-Dimethylphenoxy)propanoic acid

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These application notes provide detailed protocols for measuring the activity of Acetyl-CoA Carboxylase (ACCase) and for screening potential inhibitors. ACCase is a critical enzyme in fatty acid biosynthesis, making it a significant target for drug development in areas such as oncology, metabolic diseases, and infectious diseases.[1][2] The following protocols describe various methods to assess ACCase inhibition, including luminescence-based, colorimetric, and chromatography-based assays.

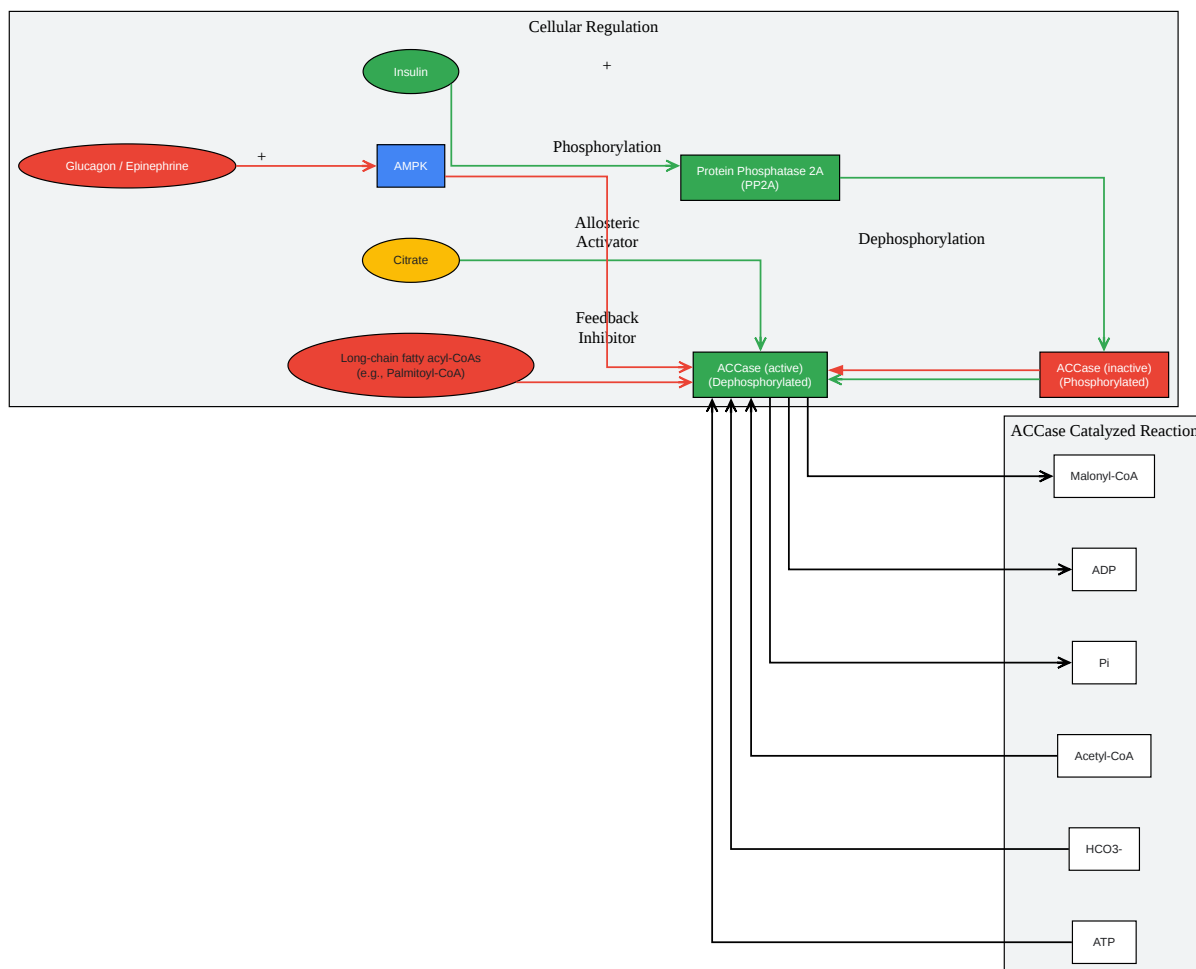
Introduction to ACCase and its Inhibition

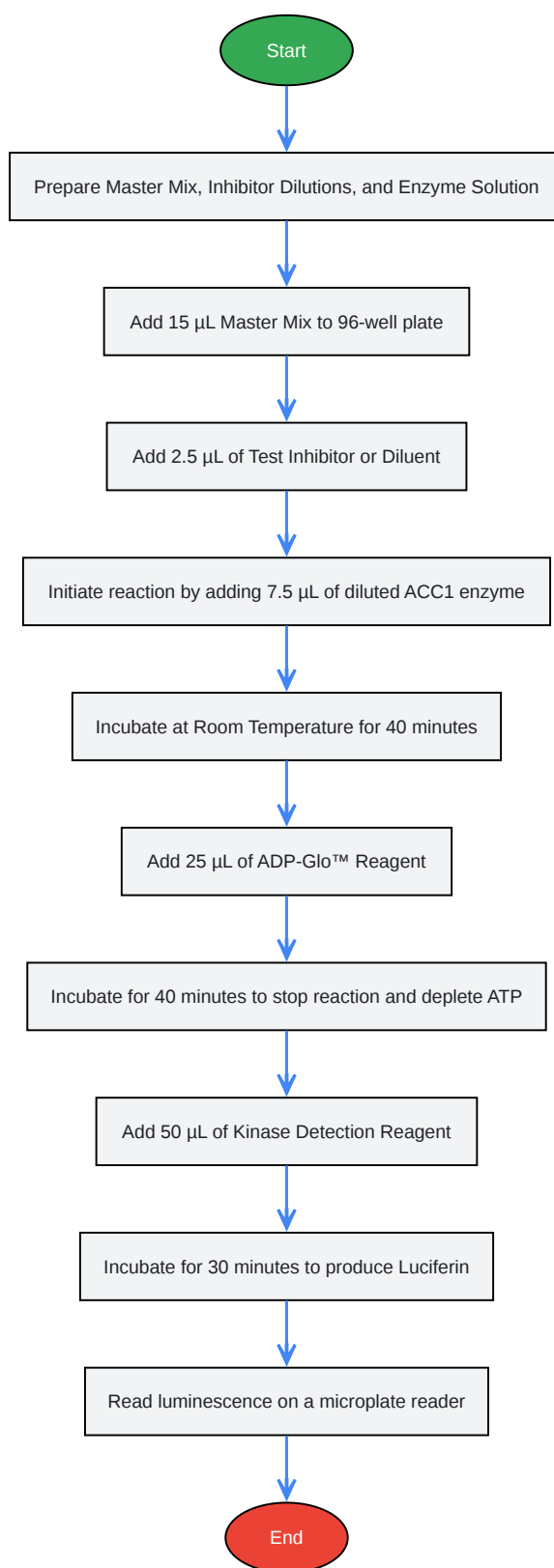
Acetyl-CoA carboxylase (ACCase) is a biotin-dependent enzyme that catalyzes the irreversible carboxylation of acetyl-CoA to produce malonyl-CoA, the rate-limiting step in fatty acid synthesis.[1][3][4] This pivotal role in metabolism has established ACCase as a therapeutic target.[1][2] The enzymatic reaction occurs in two steps: the carboxylation of the biotin cofactor by the biotin carboxylase (BC) domain, followed by the transfer of the carboxyl group to acetyl-CoA by the carboxyltransferase (CT) domain.[1][3] ACCase inhibitors can be evaluated by measuring the decrease in enzyme activity in their presence.

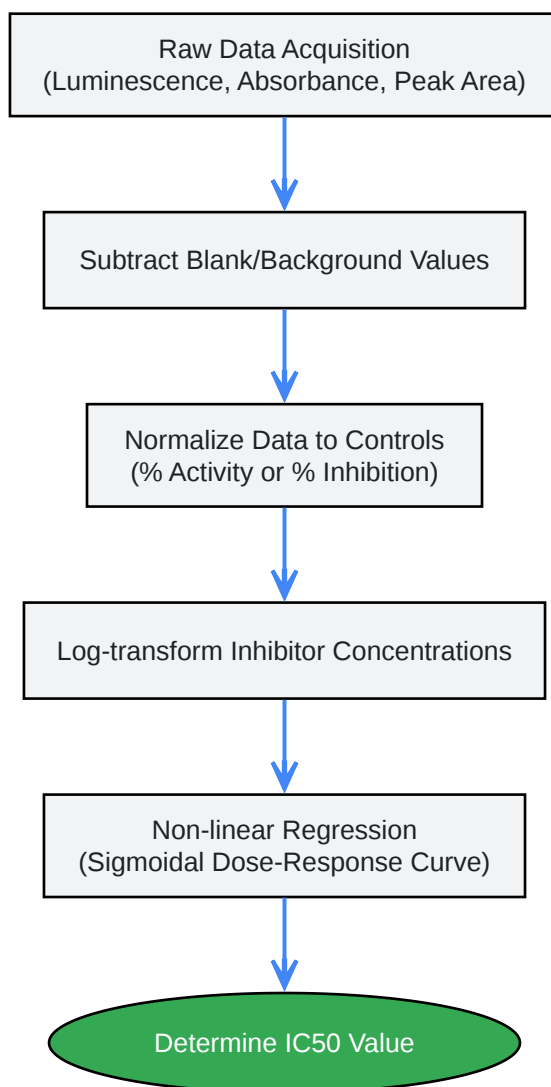
Signaling Pathway and Regulation of ACCase

ACCase activity is tightly regulated by multiple mechanisms, including allosteric regulation and covalent modification through phosphorylation. Understanding this pathway is crucial for

interpreting inhibition data.







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References

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- 4. Detecting the effect of ACCase-targeting herbicides on ACCase activity utilizing a malachite green colorimetric functional assay | Weed Science | Cambridge Core [cambridge.org]
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